

1-Amino-2-methylpropan-2-ol hydrochloride

chemical structure and analysis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Amino-2-methylpropan-2-ol hydrochloride

Cat. No.: B112444

[Get Quote](#)

An In-depth Technical Guide to 1-Amino-2-methylpropan-2-ol Hydrochloride

This technical guide provides a comprehensive overview of the chemical structure, properties, and analysis of **1-Amino-2-methylpropan-2-ol hydrochloride**. It is intended for researchers, scientists, and professionals in drug development who require detailed information on this compound.

Chemical Structure and Identification

1-Amino-2-methylpropan-2-ol hydrochloride is the hydrochloride salt of the organic compound 1-Amino-2-methylpropan-2-ol. The presence of the hydrochloride makes it a more stable, crystalline solid compared to its free base, which is a liquid.

IUPAC Name: 1-amino-2-methylpropan-2-ol;hydrochloride[1] Synonyms: 1-Amino-2-methyl-2-propanol Hydrochloride, 2-Hydroxyisobutylamine Hydrochloride[2] CAS Number: 30533-50-7[1] Molecular Formula: C₄H₁₂CINO[2] Molecular Weight: 125.60 g/mol [2]

Below is a 2D representation of the chemical structure:

Caption: 2D chemical structure of **1-Amino-2-methylpropan-2-ol Hydrochloride**.

Physicochemical and Spectroscopic Data

Detailed experimental data for **1-Amino-2-methylpropan-2-ol hydrochloride** is not widely available in the public domain. The following tables summarize the available data for the hydrochloride salt, its free base (1-Amino-2-methylpropan-2-ol), and its structural isomer (2-Amino-2-methyl-1-propanol) for comparative purposes.

Physicochemical Properties

Property	1-Amino-2-methylpropan-2-ol Hydrochloride	1-Amino-2-methylpropan-2-ol (Free Base)	2-Amino-2-methyl-1-propanol (Isomer)
CAS Number	30533-50-7	2854-16-2	124-68-5
Molecular Formula	C ₄ H ₁₂ ClNO	C ₄ H ₁₁ NO ^[3]	C ₄ H ₁₁ NO
Molecular Weight	125.60 g/mol	89.14 g/mol ^[3]	89.14 g/mol ^[4]
Appearance	White to off-white solid	Liquid/Oil ^[3]	Low Melting Solid ^[4]
Melting Point	Not available	8.72°C (estimate) ^[5]	24-28 °C ^[4]
Boiling Point	Not available	150-150.5 °C ^[5]	165 °C ^[4]
Solubility	Not available	Slightly soluble in Chloroform, Ethyl Acetate	Miscible with water ^[4]
pKa	Not available	12.99 ± 0.50 (predicted)	9.7 (at 25°C) ^[4]

Spectroscopic Data

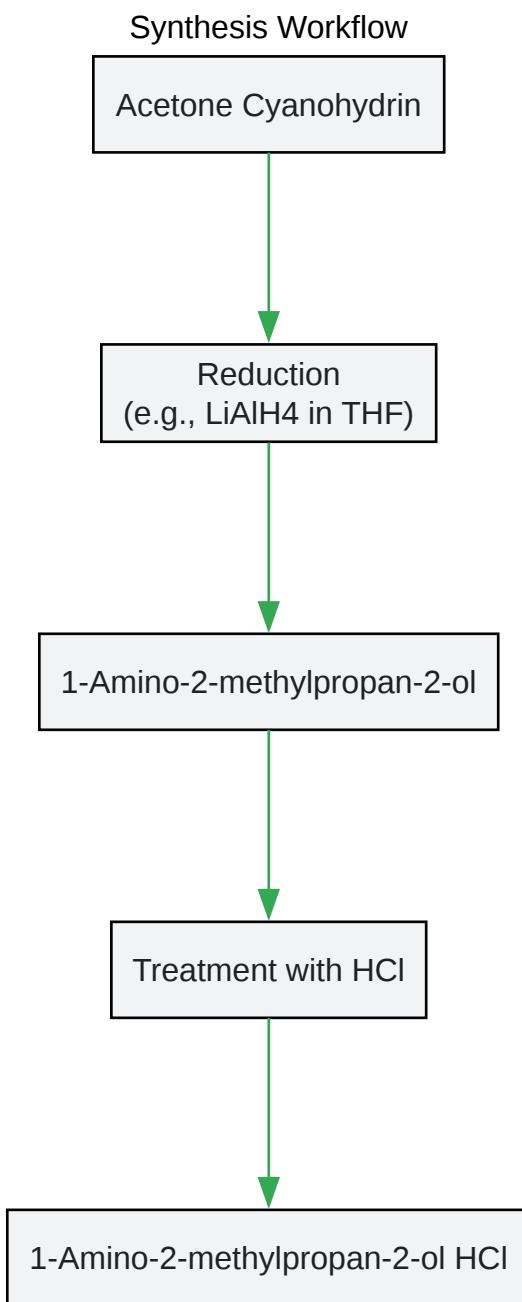
No experimental spectra for **1-Amino-2-methylpropan-2-ol hydrochloride** were found. The following data is for the free base, 1-Amino-2-methylpropan-2-ol.

Spectrum	Data for 1-Amino-2-methylpropan-2-ol (Free Base)
¹ H NMR	(300 MHz, CDCl ₃) δ: 2.60 (s, 2H), 1.69 (s, 6H) [3]
¹³ C NMR	Data not available
IR Spectrum	Data not available
Mass Spectrum	Data not available

Synthesis

1-Amino-2-methylpropan-2-ol hydrochloride is synthesized from its free base, 1-Amino-2-methylpropan-2-ol. The free base can be synthesized from acetone cyanohydrin.

A general laboratory-scale synthesis of the free base involves the reduction of acetone cyanohydrin using a reducing agent like lithium aluminum hydride in an appropriate solvent such as tetrahydrofuran.[\[3\]](#) The resulting 1-Amino-2-methylpropan-2-ol can then be treated with hydrochloric acid to form the hydrochloride salt.



[Click to download full resolution via product page](#)

Caption: General synthesis workflow for **1-Amino-2-methylpropan-2-ol hydrochloride**.

Analytical Methods

Specific, validated analytical methods for the quantitative analysis of **1-Amino-2-methylpropan-2-ol hydrochloride** are not readily available. However, methods for the analysis of its structural isomer, 2-Amino-2-methyl-1-propanol, can be adapted. High-Performance Liquid Chromatography (HPLC) is a suitable technique.

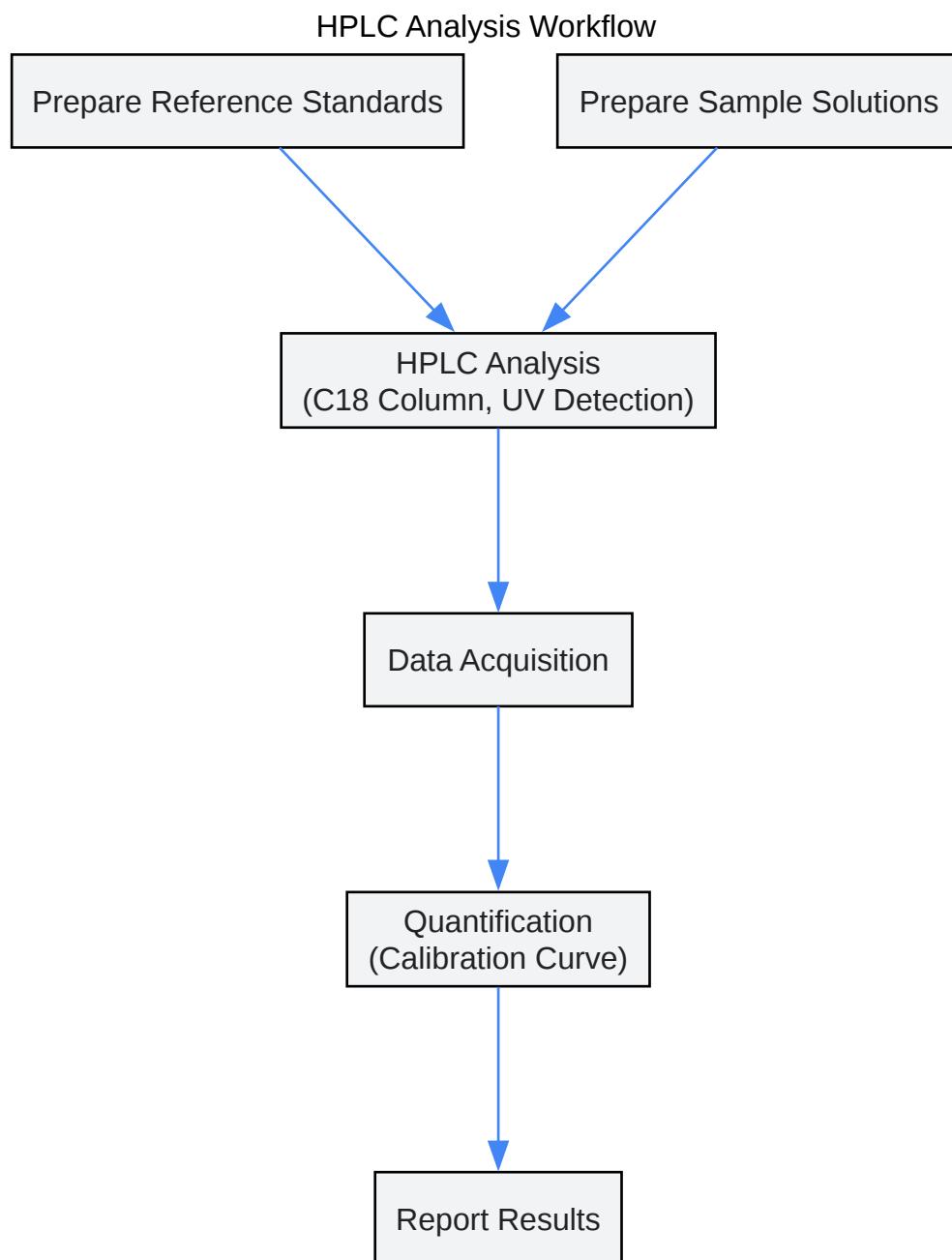
Adapted HPLC Method

This protocol is adapted from a method for a related amino alcohol and would require validation for **1-Amino-2-methylpropan-2-ol hydrochloride**.

- Instrumentation:
 - High-Performance Liquid Chromatograph (HPLC)
 - UV Detector
 - C18 reverse-phase column (e.g., 4.6 mm x 150 mm, 5 µm)
- Reagents:
 - Acetonitrile (HPLC grade)
 - Water (HPLC grade)
 - Phosphoric acid
 - **1-Amino-2-methylpropan-2-ol hydrochloride** reference standard
- Chromatographic Conditions:
 - Mobile Phase: A gradient of acetonitrile and water with a phosphoric acid modifier.
 - Flow Rate: 1.0 mL/min
 - Detection Wavelength: 210 nm
 - Injection Volume: 10 µL
 - Column Temperature: 30 °C

- Procedure:

- Standard Preparation: Prepare a stock solution of the reference standard in the mobile phase and then a series of dilutions to create a calibration curve.
- Sample Preparation: Dissolve the sample containing **1-Amino-2-methylpropan-2-ol hydrochloride** in the mobile phase, filter, and dilute as necessary to fall within the calibration range.
- Analysis: Inject the standards and samples into the HPLC system.
- Quantification: Determine the concentration of the analyte in the samples by comparing the peak area with the calibration curve.



[Click to download full resolution via product page](#)

Caption: A typical workflow for the quantitative analysis by HPLC.

Applications and Biological Relevance

1-Amino-2-methylpropan-2-ol and its derivatives are utilized as intermediates in the synthesis of more complex molecules, including active pharmaceutical ingredients (APIs).^[6] It is noted as an intermediate in the preparation of metabolites for certain drugs, making it valuable in drug metabolism studies and for the synthesis of reference standards.^[6]

There is no direct evidence in the searched literature to suggest the involvement of **1-Amino-2-methylpropan-2-ol hydrochloride** in specific signaling pathways.

Conclusion

1-Amino-2-methylpropan-2-ol hydrochloride is a chemical compound with applications as an intermediate in pharmaceutical and chemical synthesis. While detailed experimental data for the hydrochloride salt itself is limited, information on its free base and structural isomer provides valuable insights into its properties and potential analytical approaches. Further research is needed to fully characterize the physicochemical and spectroscopic properties of **1-Amino-2-methylpropan-2-ol hydrochloride** and to develop and validate specific analytical methods for its quantification.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1-AMINO-2-METHYL-PROPAN-2-OL HCL CAS#: 30533-50-7 [amp.chemicalbook.com]
- 2. pharmaffiliates.com [pharmaffiliates.com]
- 3. 1-Amino-2-methylpropan-2-ol | 2854-16-2 [chemicalbook.com]
- 4. 2-Amino-2-methyl-1-propanol | 124-68-5 [chemicalbook.com]
- 5. echemi.com [echemi.com]
- 6. nbinno.com [nbinno.com]
- To cite this document: BenchChem. [1-Amino-2-methylpropan-2-ol hydrochloride chemical structure and analysis]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b112444#1-amino-2-methylpropan-2-ol-hydrochloride-chemical-structure-and-analysis>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com